

Cross-Reactivity of Ivermectin B1a with Other Avermectins: A Comparative Guide

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Compound of Interest

Compound Name: Ivermectin B1a

Cat. No.: B018418

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the cross-reactivity of **Ivermectin B1a** with other structurally related avermectins. The data presented is compiled from various immunoassays and is intended to assist researchers in the development and validation of analytical methods for these compounds.

Quantitative Cross-Reactivity Data

The cross-reactivity of various avermectins with antibodies raised against Ivermectin is a critical parameter in the development of specific immunoassays. The following table summarizes the cross-reactivity data from different studies. It is important to note that the cross-reactivity percentages and IC50 values are highly dependent on the specific antibody used and the assay conditions. Therefore, values from different sources are not directly comparable but provide a valuable overview of potential cross-reactivity.

Compound	Structural Class	Cross-Reactivity (%) - Source 1	IC50 (ng/mL) - Source 2	IC50 (ng/mL) - Source 3
Ivermectin B1a	Avermectin	100	0.770[1]	13.10[2]
Abamectin	Avermectin	60	0.491[1]	3.05[2]
Doramectin	Avermectin	9	Not Reported	61.00[2]
Eprinomectin	Avermectin	58	Not Reported	38.96[2]
Enamectin	Avermectin	112	Not Reported	14.38[2]
Selamectin	Avermectin	Not Reported	Not Reported	Not Reported
Moxidectin	Milbemycin	<1	Not Reported	Neligious CR[2]

Note:

- IC50 (Inhibitory Concentration 50) is the concentration of the analyte that causes a 50% reduction in the assay signal. A lower IC50 value indicates a higher affinity of the antibody for the analyte.
- Cross-reactivity (%) is calculated as (IC50 of Ivermectin / IC50 of competing compound) x 100.
- "Not Reported" indicates that the data was not available in the cited sources.
- Moxidectin belongs to the milbemycin family of macrocyclic lactones, which are structurally similar to avermectins but lack the disaccharide group at the C-13 position.[2] This structural difference likely accounts for its low cross-reactivity.

Experimental Protocols

The following is a detailed methodology for a competitive Enzyme-Linked Immunosorbent Assay (ELISA) to determine the cross-reactivity of an anti-**Ivermectin B1a** antibody with other avermectins. This protocol is a synthesis of methodologies described in the cited literature.[1][3][4]

Materials:

- Microtiter plates (96-well)
- Anti-**Ivermectin B1a** antibody (specific for your assay)
- Ivermectin-Horseradish Peroxidase (HRP) conjugate
- **Ivermectin B1a** standard
- Other avermectin standards (Abamectin, Doramectin, Eprinomectin, Selamectin, Moxidectin, etc.)
- Coating Buffer (e.g., 0.05 M carbonate-bicarbonate buffer, pH 9.6)
- Phosphate Buffered Saline (PBS)
- Wash Buffer (PBS with 0.05% Tween 20)
- Blocking Buffer (e.g., 5% non-fat dry milk in PBS)
- Substrate Solution (e.g., TMB - 3,3',5,5'-Tetramethylbenzidine)
- Stop Solution (e.g., 2 M Sulfuric Acid)
- Plate reader (450 nm)

Procedure:

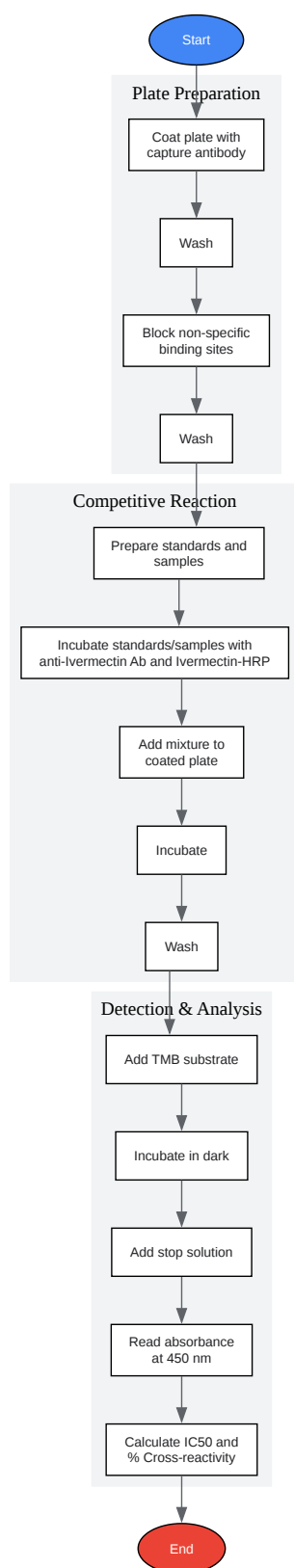
- Coating:
 - Dilute the capture antibody (e.g., goat anti-rabbit IgG) in coating buffer.
 - Add 100 μ L of the diluted capture antibody to each well of the microtiter plate.
 - Incubate for 2 hours at 37°C or overnight at 4°C.
 - Wash the plate three times with Wash Buffer.

- Blocking:
 - Add 200 μ L of Blocking Buffer to each well.
 - Incubate for 2 hours at 37°C.
 - Wash the plate three times with Wash Buffer.
- Competitive Reaction:
 - Prepare serial dilutions of the **Ivermectin B1a** standard and the other avermectin standards in PBS.
 - In separate tubes, mix 50 μ L of each standard dilution (or sample) with 25 μ L of the anti-**Ivermectin B1a** antibody solution and 25 μ L of the Ivermectin-HRP conjugate solution.
 - Incubate this mixture for 1 hour at 37°C.
 - Transfer 100 μ L of the incubated mixture to the corresponding wells of the coated and blocked microtiter plate.
 - Incubate for 1 hour at 37°C.
 - Wash the plate five times with Wash Buffer.
- Detection:
 - Add 100 μ L of TMB Substrate Solution to each well.
 - Incubate for 15-30 minutes at room temperature in the dark.
 - Stop the reaction by adding 50 μ L of Stop Solution to each well.
- Data Analysis:
 - Read the absorbance of each well at 450 nm using a plate reader.
 - Generate a standard curve by plotting the absorbance against the logarithm of the **Ivermectin B1a** concentration.

- Determine the IC50 value for **Ivermectin B1a** and each of the tested avermectins from their respective inhibition curves.
- Calculate the percentage cross-reactivity for each avermectin using the formula: (IC50 of **Ivermectin B1a** / IC50 of the other avermectin) x 100%

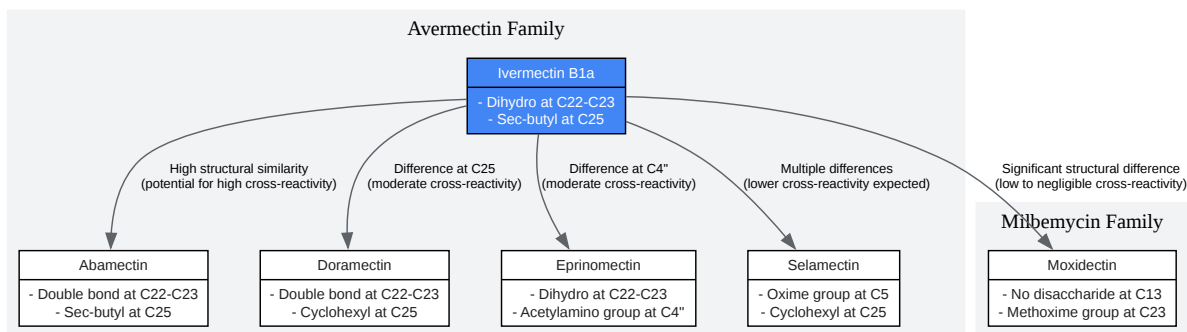
Visualizations

The following diagrams illustrate the experimental workflow and the structural relationships influencing cross-reactivity.



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Caption: Competitive ELISA workflow for avermectin cross-reactivity.



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Caption: Structural relationships and expected cross-reactivity.

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References

- 1. Ivermectin/Abamectin, ELISA, 96-test [goldstandarddiagnostics.us]
- 2. Simple and sensitive enzyme-linked immunosorbent assay for ivermectin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. food.r-biopharm.com [food.r-biopharm.com]
- 4. Avermectins/ Ivermectin ELISA Test Kit, REAGEN LLC_specification/price/image_Bio-Equip in China [bio-equip.cn]
- To cite this document: BenchChem. [Cross-Reactivity of Ivermectin B1a with Other Avermectins: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018418#cross-reactivity-studies-of-ivermectin-b1a-with-other-avermectins]

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